

Personal protective equipment for handling 2,4,6-Triiodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Triiodophenol

Cat. No.: B146134

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Essential Safety and Handling Guide for 2,4,6-Triiodophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4,6-Triiodophenol**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Summary

2,4,6-Triiodophenol is a chemical that poses several health risks. It is harmful if it comes into contact with skin or is inhaled.^[1] It is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2][3]}

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₆ H ₃ I ₃ O	[4][5]
Molecular Weight	471.80 g/mol	[4][6]
Melting Point	157-159 °C	[6]
Hazard Classifications	Acute Toxicity (Dermal, Inhalation), Skin Irritation, Eye Irritation, Specific Target Organ Toxicity (Single Exposure)	[1][6]
Signal Word	Warning	[1][3][6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ventilation: Always handle **2,4,6-Triiodophenol** in a well-ventilated area, preferably within a certified chemical fume hood.[1][7]
- Eyewash and Safety Shower: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[1]
- Emergency Preparedness: Have a spill kit with appropriate absorbent materials (e.g., vermiculite, sand) readily available.

2. Personal Protective Equipment (PPE):

The following PPE must be worn at all times when handling **2,4,6-Triiodophenol**:

PPE Category	Solid Form	Dissolved Form
Eye Protection	Chemical safety goggles that meet ANSI Z87.1 standards. A face shield should be worn if there is a risk of dust generation.	Chemical splash goggles. A face shield is required when there is a splash hazard.
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile, neoprene). [8] Consult the glove manufacturer's compatibility chart. Change gloves immediately upon contamination.	Double gloving with appropriate chemical-resistant gloves is recommended.[8] Gloves must be changed immediately if contact with the solution occurs.[8]
Body Protection	A chemical-resistant lab coat, long pants, and closed-toe shoes are required.[8] For significant dust generation, a chemical-resistant apron may be necessary.[8]	A chemical-resistant lab coat or apron over a standard lab coat is recommended. Ensure complete coverage of arms and torso. Long pants and closed-toe, chemical-resistant footwear are mandatory.[8]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.[2][6]	If working outside a fume hood with volatile solvents, a respirator with an appropriate organic vapor cartridge is required.

3. Handling Procedures:

- Weighing and Transferring:
 - All manipulations of solid **2,4,6-Triiodophenol** that could generate dust must be performed in a chemical fume hood.[8]
 - Use a spatula for transferring the solid. Avoid creating dust.

- If weighing outside a fume hood is unavoidable, use a tared, sealed container to transport the chemical to the balance and back to the hood.[8]
- Preparing Solutions:
 - Add the solid **2,4,6-Triiodophenol** to the solvent slowly to avoid splashing.[8]
 - Ensure the process is conducted within a chemical fume hood.

4. Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2][3]
- Store away from incompatible materials such as acid anhydrides and acid chlorides.[1]

Disposal Plan

The disposal of **2,4,6-Triiodophenol** and its containers must be managed in accordance with local, regional, and national hazardous waste regulations.[9]

Step-by-Step Disposal Protocol:

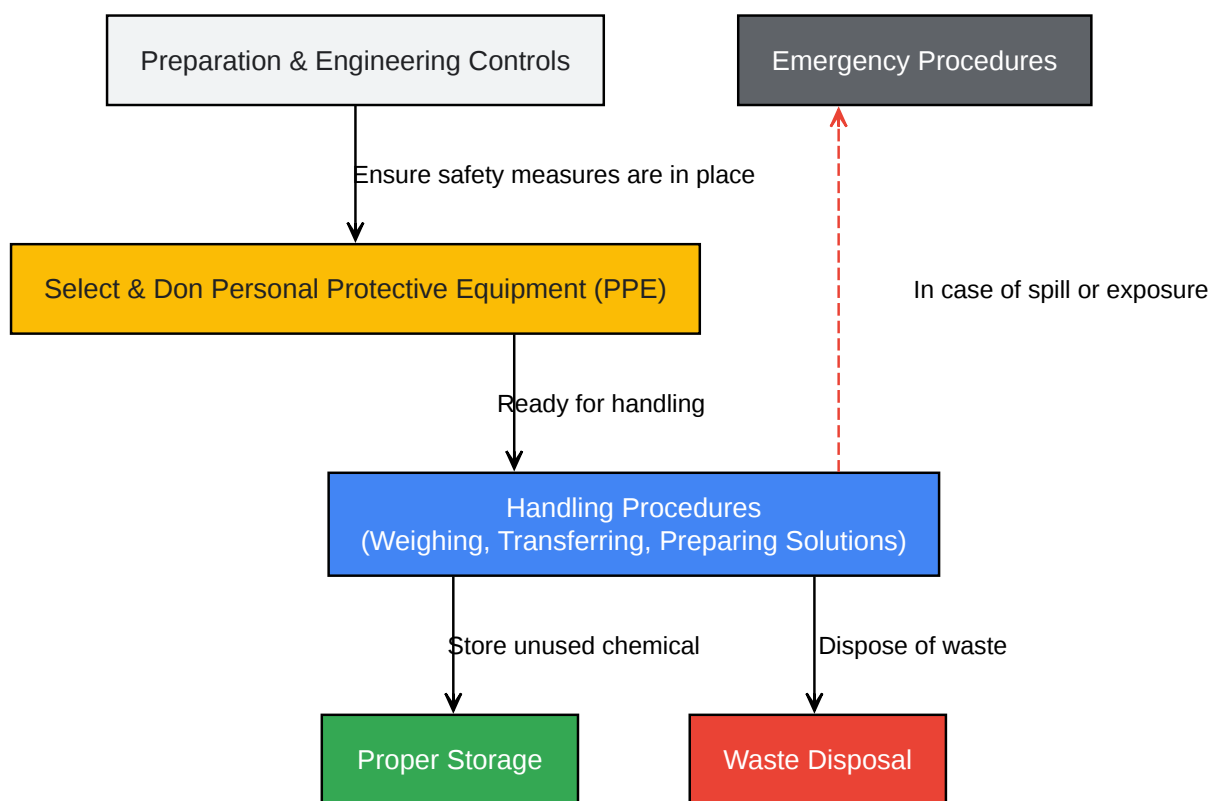
- Waste Identification and Classification: **2,4,6-Triiodophenol** waste is likely to be classified as hazardous waste due to its toxic properties.[9] Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.[9]
- Waste Segregation and Collection:
 - Solid Waste: Collect contaminated materials (e.g., gloves, weighing paper, paper towels) in a designated, sealed, and properly labeled hazardous waste container.[8][9]
 - Liquid Waste: All solutions containing **2,4,6-Triiodophenol** should be collected in a designated, sealed, and properly labeled hazardous waste container.[8] Do not dispose of down the drain.[9]

- Container Labeling: The label should clearly state "Hazardous Waste" and "**2,4,6-Triiodophenol**".[\[9\]](#)
- Storage of Waste: Store the sealed waste container in a designated hazardous waste accumulation area.[\[9\]](#)
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's approved hazardous waste contractor.[\[9\]](#)

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[2\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#) Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[\[2\]](#) If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[\[2\]](#)
- Spills: For solid spills, carefully sweep up the material to avoid generating dust and place it into a designated hazardous waste container.[\[2\]](#) For solutions, absorb the spill with an inert material and place it in the hazardous waste container.[\[9\]](#) Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.[\[9\]](#) Report the spill to your supervisor and EHS department.[\[9\]](#)

Workflow for Handling 2,4,6-Triiodophenol



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Caption: Workflow for the safe handling of **2,4,6-Triiodophenol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 2,4,6-Triiodophenol(609-23-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 2,4,6-Triiodophenol | C₆H₃I₃O | CID 11862 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 1stsci.com [1stsci.com]
- 6. 2,4,6-Triiodophenol 97 609-23-4 [sigmaaldrich.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,4,6-Triiodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146134#personal-protective-equipment-for-handling-2-4-6-triiodophenol]

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